

Homo Sildenafil-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: **Homo Sildenafil-d5**

Cat. No.: **B565378**

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An In-depth Technical Guide to **Homo Sildenafil-d5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Homo Sildenafil-d5**, a deuterated analog of Homo Sildenafil, which is structurally related to Sildenafil. This document outlines its chemical properties, its primary application as an internal standard in analytical assays, and the associated signaling pathways of its parent compound.

Core Data Presentation

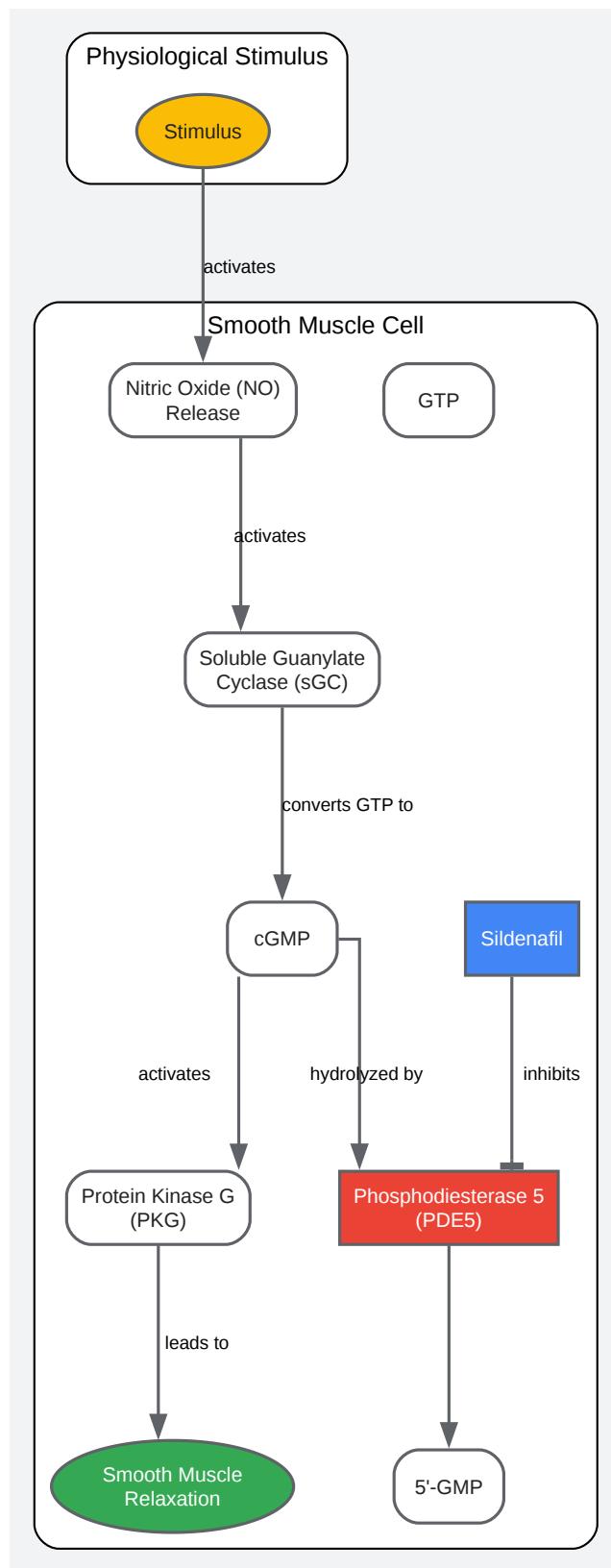
The fundamental properties of **Homo Sildenafil-d5** are summarized below.

Property	Value	Reference
CAS Number	1216711-61-3	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₃ H ₂₇ D ₅ N ₆ O ₄ S	[1] [6]
Molecular Weight	493.63 g/mol	[1] [3] [6]
Synonyms	5-[2-Ethoxy-5-[(4-(ethyl-d5)-1-piperazinyl)sulfonyl]phenyl]-1,6-dihydro-1-methyl-3-propyl-7H-pyrazolo[4,3-d]pyrimidin-7-one	[3] [6]

Mechanism of Action and Signaling Pathway

Homo Sildenafil-d5 is a deuterated analog of Homo Sildenafil, which is an analog of Sildenafil. Sildenafil acts as a potent and selective inhibitor of cyclic guanosine monophosphate (cGMP)-specific phosphodiesterase type 5 (PDE5).^[1] The inhibition of PDE5 elevates cGMP levels, which in turn leads to smooth muscle relaxation and vasodilation.^[1]

The primary signaling pathway influenced by Sildenafil is the Nitric Oxide (NO)/cGMP pathway. In response to stimuli, nitric oxide is released, activating guanylate cyclase, which then increases the production of cGMP.^[1] Sildenafil's role is to prevent the degradation of cGMP by PDE5, thereby amplifying the signaling cascade.^{[6][7]}



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Sildenafil's Mechanism of Action on the NO/cGMP Pathway.

Experimental Protocols

Homo Sildenafil-d5 is primarily utilized as an internal standard in analytical chemistry, particularly in pharmacokinetic and bioequivalence studies involving the quantification of Sildenafil and its metabolites in biological matrices.^[8] The use of a stable isotope-labeled internal standard like **Homo Sildenafil-d5** is crucial for accurate and reliable bioanalysis as it effectively compensates for variations during sample preparation and instrumental analysis.^[1]

Below is a detailed experimental protocol for the quantification of Sildenafil in human plasma using a deuterated internal standard, which can be adapted for **Homo Sildenafil-d5**.

Objective: To determine the concentration of Sildenafil in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with a deuterated internal standard.

Materials and Reagents:

- Sildenafil reference standard
- **Homo Sildenafil-d5** (as internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ammonium formate
- Human plasma (blank)
- Ultrapure water

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

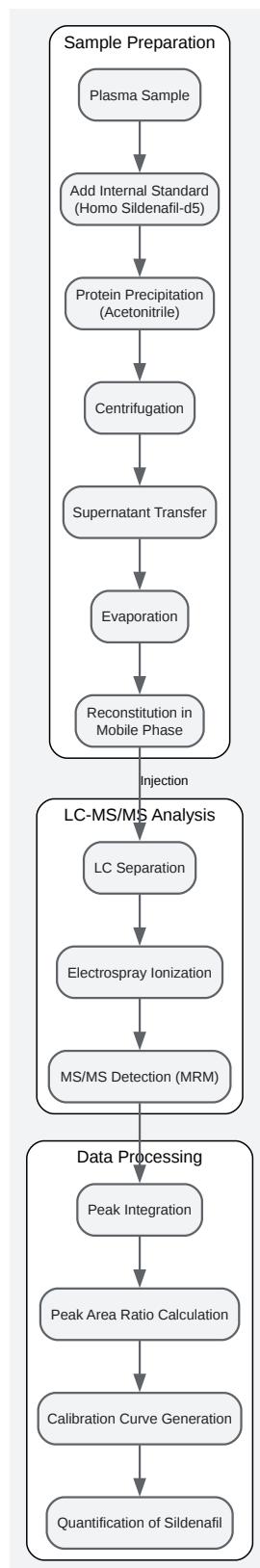
- Analytical column (e.g., C18 column)

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare individual stock solutions of Sildenafil and **Homo Sildenafil-d5** in methanol at a concentration of 1 mg/mL.
 - Prepare a series of working standard solutions of Sildenafil by serially diluting the stock solution with a 50:50 (v/v) mixture of acetonitrile and water to create calibration curve standards.
 - Prepare a working solution of the internal standard (**Homo Sildenafil-d5**) in a 50:50 (v/v) mixture of acetonitrile and water.
- Sample Preparation:
 - Spike a known volume of blank human plasma with the Sildenafil working standard solutions to prepare calibration and quality control (QC) samples.
 - To an aliquot of the plasma sample (including unknown, calibration, and QC samples), add the internal standard working solution.
 - Perform protein precipitation by adding acetonitrile.
 - Vortex the mixture and then centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Set up the HPLC system with an appropriate mobile phase gradient (e.g., a mixture of ammonium formate in water with formic acid and acetonitrile).

- Equilibrate the analytical column with the initial mobile phase conditions.
- Inject the reconstituted sample onto the LC system.
- Configure the mass spectrometer to operate in positive ion mode using multiple reaction monitoring (MRM).
- Monitor the specific precursor-to-product ion transitions for Sildenafil and **Homo Sildenafil-d5**.

- Data Analysis:
 - Integrate the peak areas for both the analyte (Sildenafil) and the internal standard (**Homo Sildenafil-d5**).
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of Sildenafil in the unknown samples by interpolating their peak area ratios from the calibration curve.

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